

2-(3,4-Dimethoxyphenyl)ethanol physical properties melting point boiling point

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Compound of Interest

Compound Name: *3,4-Dimethoxyphenethyl alcohol*

Cat. No.: B1293700

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Technical Guide: Physical Properties of 2-(3,4-Dimethoxyphenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties, specifically the melting and boiling points, of 2-(3,4-Dimethoxyphenyl)ethanol. It includes experimental protocols for the determination of these properties and a representative synthesis workflow.

Core Physical Properties

2-(3,4-Dimethoxyphenyl)ethanol, also known as homoveratryl alcohol, is a solid organic compound with the chemical formula $C_{10}H_{14}O_3$. Its physical characteristics are crucial for its handling, purification, and application in research and development.

Data Presentation

The experimentally determined melting and boiling points of 2-(3,4-Dimethoxyphenyl)ethanol are summarized in the table below. It is important to note that the boiling point is significantly influenced by ambient pressure.

Physical Property	Value	Conditions
Melting Point	45-49 °C	Standard Pressure
Boiling Point	295-297 °C	732-760 mmHg
172-174 °C	17 mmHg	

Experimental Protocols

While specific experimental data for the determination of the physical properties of 2-(3,4-Dimethoxyphenyl)ethanol are not readily available in the public domain, standard methodologies for determining the melting and boiling points of solid organic compounds are applicable.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with high precision using the capillary method.[\[1\]](#)[\[2\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small sample of 2-(3,4-Dimethoxyphenyl)ethanol is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.[\[2\]](#)
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped on a hard surface to pack the solid into the sealed end. This is repeated until a sample column of 2-3 mm is achieved.

- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- Heating: The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow, typically 0.5-2 °C.

Boiling Point Determination (Micro-reflux Method)

For determining the boiling point at reduced pressure, a micro-reflux method is suitable.

Apparatus:

- Small-scale distillation or reflux apparatus
- Round-bottom flask
- Condenser
- Thermometer
- Heating mantle or oil bath
- Vacuum source and manometer

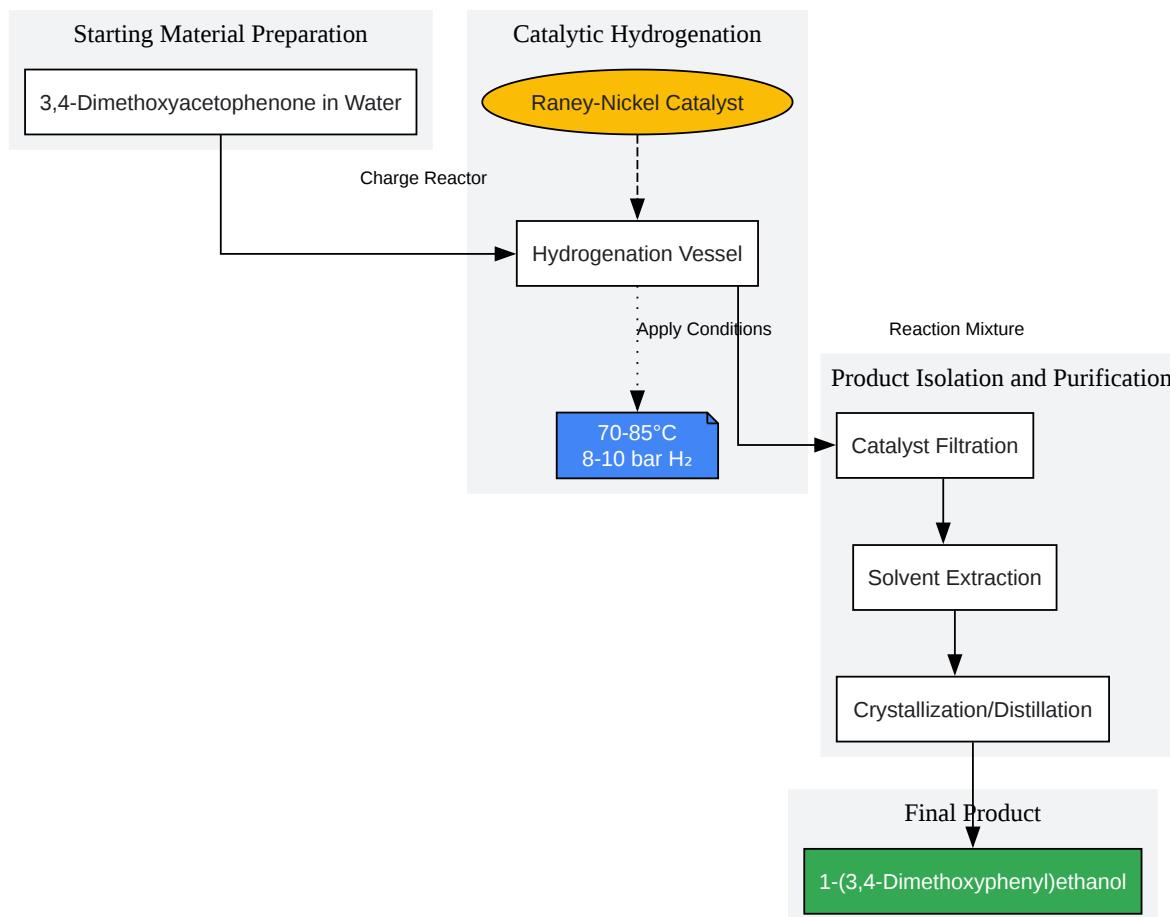
Procedure:

- Apparatus Assembly: A small quantity (e.g., 5 mL) of 2-(3,4-Dimethoxyphenyl)ethanol is placed in a round-bottom flask with a boiling chip. A condenser is fitted vertically to the flask, and a thermometer is positioned so that the bulb is just below the side arm of the condenser.
- Pressure Regulation: The apparatus is connected to a vacuum source, and the pressure is adjusted to the desired level (e.g., 17 mmHg) using a manometer.

- Heating: The sample is heated gently until it begins to boil and a reflux ring of condensing vapor is observed rising up the condenser.
- Temperature Reading: The temperature is allowed to stabilize. The boiling point is the temperature at which the refluxing vapor surrounds the thermometer bulb, and the temperature reading remains constant.

Mandatory Visualization

The following diagram illustrates a general experimental workflow for the synthesis of a related compound, which is representative of the chemical transformations that could be involved in the preparation of 2-(3,4-Dimethoxyphenyl)ethanol.

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References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. uomus.edu.iq [uomus.edu.iq]
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